

Spectroscopic Properties of Amphotericin B: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Amb, (+-)-*
CAS No.: *1863066-06-1*
Cat. No.: *B15723088*

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Introduction

Amphotericin B (AmB) remains a cornerstone in the treatment of severe systemic fungal infections. Its efficacy is, however, paralleled by significant toxicity, necessitating a deep understanding of its physicochemical properties to develop safer and more effective formulations. Spectroscopy is a powerful tool for characterizing AmB, providing insights into its aggregation state, interaction with membranes, and mechanism of action. This guide offers a detailed overview of the spectroscopic properties of Amphotericin B, focusing on UV-Visible, Fluorescence, Circular Dichroism, and Nuclear Magnetic Resonance spectroscopy.

UV-Visible Spectroscopy

UV-Visible spectroscopy is a fundamental technique for characterizing AmB, primarily due to its sensitivity to the drug's aggregation state. The polyene chromophore of AmB gives rise to distinct spectral features that differ significantly between its monomeric and aggregated forms.

In organic solvents like DMSO, where AmB exists predominantly as a monomer, the absorption spectrum is characterized by four distinct peaks.^[1] In aqueous solutions, AmB tends to form aggregates, leading to a broad absorption band at a lower wavelength.^[1] The ratio of the intensities of the first and fourth absorption peaks is often used as an indicator of the relative aggregation state of AmB, with a low ratio (<0.25) corresponding to the monomeric form and a high ratio (up to 2) indicating aggregation.^[1]

Table 1: UV-Visible Absorption Maxima of Amphotericin B

State	Solvent/Medium	Absorption Maxima (λ_{max} , nm)	Reference
Monomeric	DMSO	350, 368, 388, 412	[1]
Monomeric	Methanol	383, 408	[2]
Aggregated	Aqueous solution (Fungizone®)	328 (broad band)	[1]
---	Phosphate Buffer pH 6.8	382	[3][4]
---	Nanoemulsion	375, 395, 420 (maxima), ~350 (shoulder)	[5]

Experimental Protocol: UV-Vis Spectrophotometry of Amphotericin B

This protocol outlines the general steps for obtaining UV-Vis spectra of AmB to assess its aggregation state.

Materials:

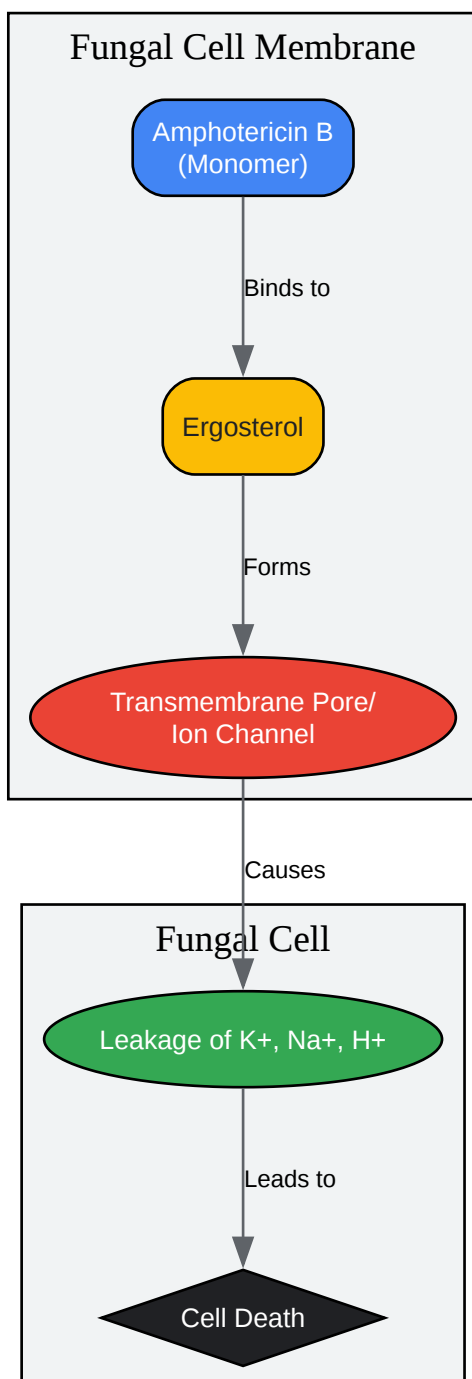
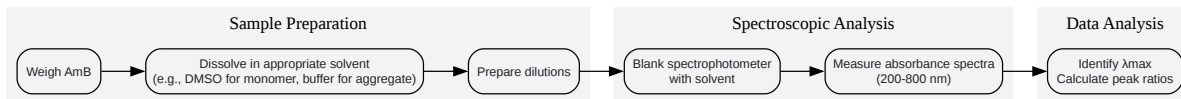
- Amphotericin B (pure drug or formulation)
- Dimethyl sulfoxide (DMSO), analytical grade
- Ethanol or Methanol, analytical grade

- Phosphate buffer (e.g., pH 6.8)
- UV-Vis Spectrophotometer
- Quartz cuvettes (1 cm path length)

Procedure:

- Stock Solution Preparation:
 - For monomeric spectra, dissolve a known amount of AmB in DMSO or methanol to achieve a desired concentration (e.g., 10 µg/mL).[\[1\]](#)[\[2\]](#)
 - For aggregated spectra, prepare a stock solution of AmB in an aqueous buffer (e.g., phosphate buffer pH 6.8).[\[3\]](#) Sonication may be required to aid dispersion.[\[3\]](#)
- Sample Preparation:
 - Prepare a series of dilutions from the stock solution using the same solvent to study concentration-dependent effects.
- Spectrophotometric Analysis:
 - Set the spectrophotometer to scan a wavelength range of 200-800 nm.[\[2\]](#)
 - Use the corresponding solvent as a blank to zero the instrument.
 - Record the absorbance spectra of the prepared AmB solutions.
- Data Analysis:
 - Identify the wavelengths of maximum absorbance (λ_{max}).
 - If analyzing aggregation state, calculate the ratio of the absorbance at the first and fourth peaks for monomeric samples.

Diagram 1: Experimental Workflow for UV-Vis Spectroscopy of Amphotericin B



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